

Physical properties of N-Methyl-3-hydroxypyrrolidine

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Compound of Interest

Compound Name: 1-Methyl-3-pyrrolidinol

Cat. No.: B022934

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An In-depth Technical Guide on the Physical Properties of N-Methyl-3-hydroxypyrrolidine

This technical guide provides a comprehensive overview of the core physical properties of N-Methyl-3-hydroxypyrrolidine, also known as **1-Methyl-3-pyrrolidinol**. The information is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work. N-Methyl-3-hydroxypyrrolidine is a versatile heterocyclic compound that serves as a crucial intermediate in the synthesis of various pharmaceuticals, particularly anticholinergic agents.^{[1][2]} Its physical characteristics are fundamental to its handling, application in synthetic chemistry, and formulation development.

General and Physicochemical Properties

N-Methyl-3-hydroxypyrrolidine is typically a colorless to pale yellow liquid under standard conditions.^{[2][3]} It is recognized for its hydroxyl group, which increases its reactivity and solubility in polar solvents.^[4] The compound's structure makes it a valuable chiral building block in organic synthesis.^[4]

Table 1: General Properties of N-Methyl-3-hydroxypyrrolidine

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₁ NO	[3] [4] [5] [6]
Molecular Weight	101.15 g/mol	[3] [4] [5] [6] [7]
Appearance	Colorless or pale yellow liquid	[2] [3]
Purity	≥ 95%	[7] [8]
CAS Number	13220-33-2	[3] [4] [5] [7]
InChI Key	FLVFPAIGVBQGET- UHFFFAOYSA-N	[3] [7]
SMILES	CN1CCC(O)C1	[7]

Table 2: Thermal and Other Physical Properties

Property	Value	Conditions	Source(s)
Boiling Point	50-52 °C	at 1 mmHg	[7][9]
75-80 °C	at 2.1 kPa (approx. 15.75 mmHg)	[4]	
77 °C	at 16 Torr (16 mmHg)	[10]	
85 °C	at 2.7 kPa (approx. 20.25 mmHg)	[11]	
181-182 °C	(lit.)	[8]	
192.2 °C	at 760 mmHg	[12]	
Density	0.921 g/mL	at 25 °C	[7][9]
0.993 g/mL	at 25 °C	[8]	
1.0 ± 0.1 g/cm ³	[10]		
Refractive Index	1.464	at 20 °C (n _{20/D})	[7][9]
1.4660	at 20 °C (n _{20/D})	[8]	
1.497	[10]		
Flash Point	71 °C (159.8 °F)	closed cup	[7]
70.6 °C	[10][12]		
Vapor Pressure	0.132 mmHg	at 25 °C	[10][12]
Solubility	Soluble in water, alcohol, ether, and benzene. Slightly soluble in chloroform and methanol.	[1][9]	
Storage	0-8 °C is recommended. It is also noted to be air sensitive and hygroscopic.	[4][9][13][14]	

Experimental Protocols

Detailed methodologies for determining key physical properties are crucial for reproducible research. The following sections describe standard laboratory procedures for measuring boiling point, density, and refractive index.

Boiling Point Determination (Micro Method)

The micro boiling point determination is a common technique for finding the boiling point of small liquid samples.

Apparatus:

- Thiele tube
- High-temperature mineral oil
- Thermometer (-10 to 200 °C range)
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or hot plate

Procedure:

- Add a small amount (0.5-1 mL) of N-Methyl-3-hydroxypyrrolidine to the small test tube.
- Place the capillary tube into the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Insert the thermometer assembly into the Thiele tube containing mineral oil, making sure the oil level is above the side arm.

- Gently heat the side arm of the Thiele tube.[15] Convection currents will ensure uniform heating of the oil bath.[13]
- As the temperature rises, a slow stream of bubbles will emerge from the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed. This indicates the vapor pressure of the liquid has exceeded the atmospheric pressure.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[15] Record this temperature.

Density Measurement (Digital Density Meter)

This method, compliant with ASTM D4052, provides a precise and rapid determination of liquid density.

Apparatus:

- Digital Density Meter with an oscillating U-tube
- Syringes for sample injection
- Thermostatic control for the measuring cell
- Reference standards (e.g., dry air and deionized water)

Procedure:

- Calibration: Calibrate the instrument according to the manufacturer's instructions using dry air and a certified deionized water standard.
- Sample Preparation: Ensure the N-Methyl-3-hydroxypyrrolidine sample is free of air bubbles.
- Temperature Equilibration: Set the temperature of the measuring cell to the desired value (e.g., 25 °C) and allow it to stabilize.

- **Sample Injection:** Introduce a small volume (typically 1-2 mL) of the sample into the U-tube using a syringe.^[10] Ensure there are no bubbles in the cell, as these will affect the measurement.^[3]
- **Measurement:** The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.^[11]
- **Data Acquisition:** The instrument's software calculates and displays the density of the sample, typically in g/cm³ or kg/m³.^[7]
- **Cleaning:** After the measurement, flush the measuring cell with appropriate solvents (e.g., ethanol followed by acetone) and dry it completely before the next measurement.

Refractive Index Measurement (Abbe Refractometer)

The Abbe refractometer is a standard instrument for measuring the refractive index of liquids.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp, 589 nm)
- Dropper or pipette
- Calibration standards (e.g., distilled water, bromonaphthalene)

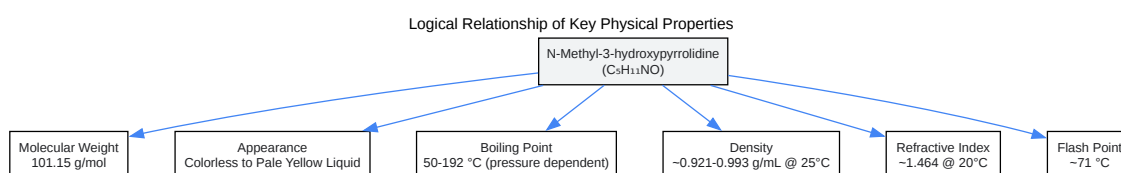
Procedure:

- **Setup and Calibration:** Turn on the light source and the water bath, circulating water through the refractometer prisms to maintain a constant temperature (e.g., 20 °C). Calibrate the instrument using a standard of known refractive index.
- **Sample Application:** Open the prism assembly. Using a clean dropper, place 2-3 drops of N-Methyl-3-hydroxypyrrolidine onto the surface of the lower prism.

- **Measurement:** Close the prisms firmly. Look through the eyepiece and turn the adjustment knob until the field of view is divided into a light and a dark section.
- **Critical Angle Adjustment:** Rotate the compensator dial to eliminate any color fringes and sharpen the dividing line between the light and dark fields.
- **Reading:** Adjust the main knob to center the sharp dividing line on the crosshairs in the eyepiece.
- **Data Recording:** Read the refractive index value directly from the instrument's scale.
- **Cleaning:** Clean the prism surfaces thoroughly with a soft tissue and a suitable solvent (e.g., ethanol) after the measurement.

Visualizations

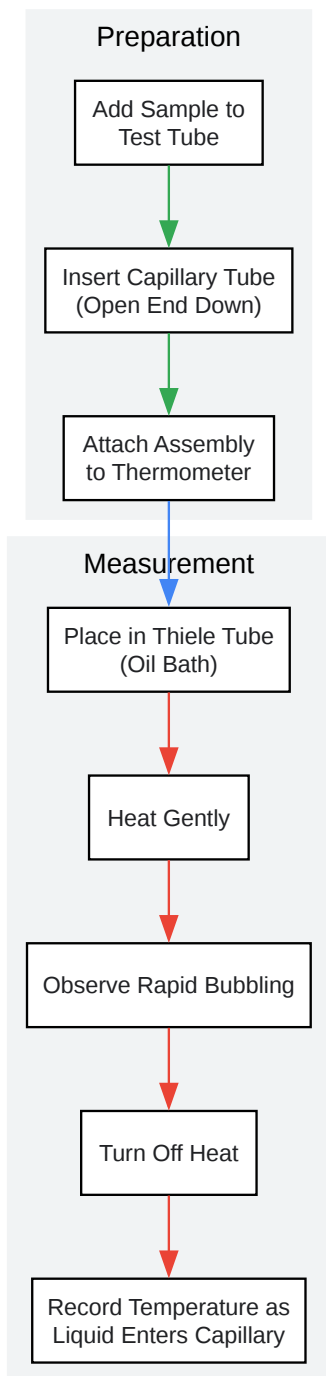
The following diagrams illustrate key relationships and workflows associated with N-Methyl-3-hydroxypyrrolidine.



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Caption: Summary of N-Methyl-3-hydroxypyrrolidine's core physical properties.

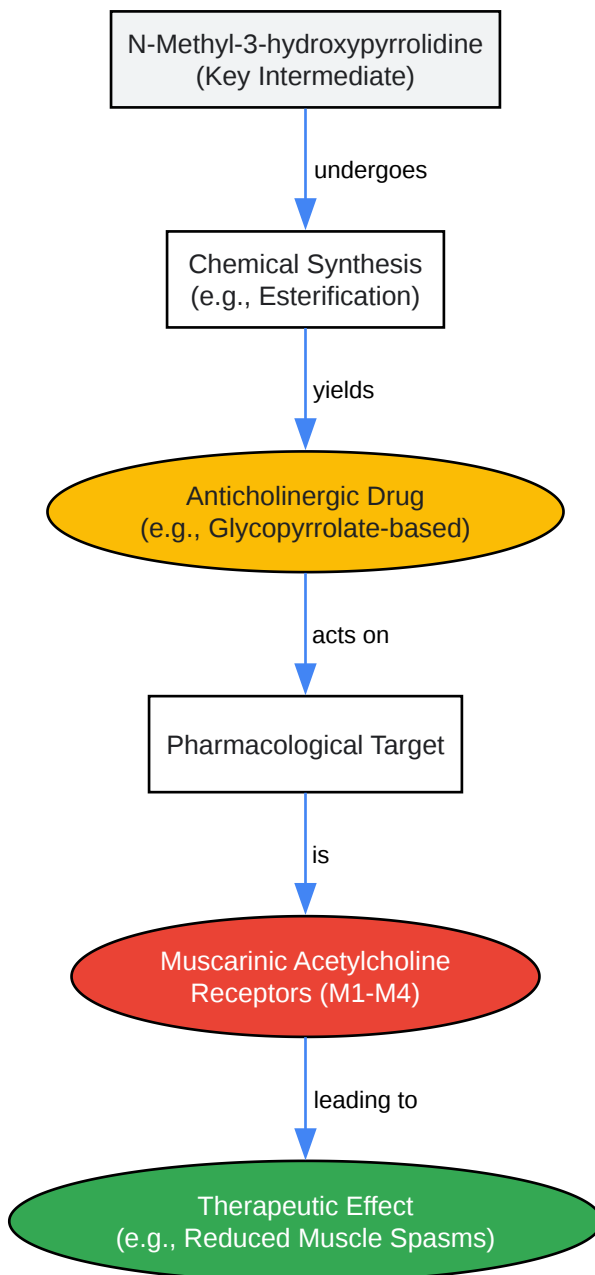
Experimental Workflow: Micro Boiling Point Determination



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Caption: Workflow for determining boiling point using the micro method.

Role in Anticholinergic Drug Synthesis

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Caption: Synthetic pathway from intermediate to pharmacological action.

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